

Synthesis and characterization of 5-Fluoroisatoic anhydride

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Compound of Interest

Compound Name: 5-Fluoroisatoic anhydride

Cat. No.: B128519

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An In-depth Technical Guide to the Synthesis and Characterization of **5-Fluoroisatoic Anhydride**

For researchers, scientists, and professionals in drug development, **5-Fluoroisatoic Anhydride** (CAS No. 321-69-7) serves as a critical pharmaceutical intermediate.^{[1][2]} Its utility is demonstrated in the synthesis of a range of bioactive compounds, including insulin secretagogues, HCV polymerase inhibitors, and anxiolytic agents.^{[1][2]} This document provides a comprehensive overview of its synthesis and characterization.

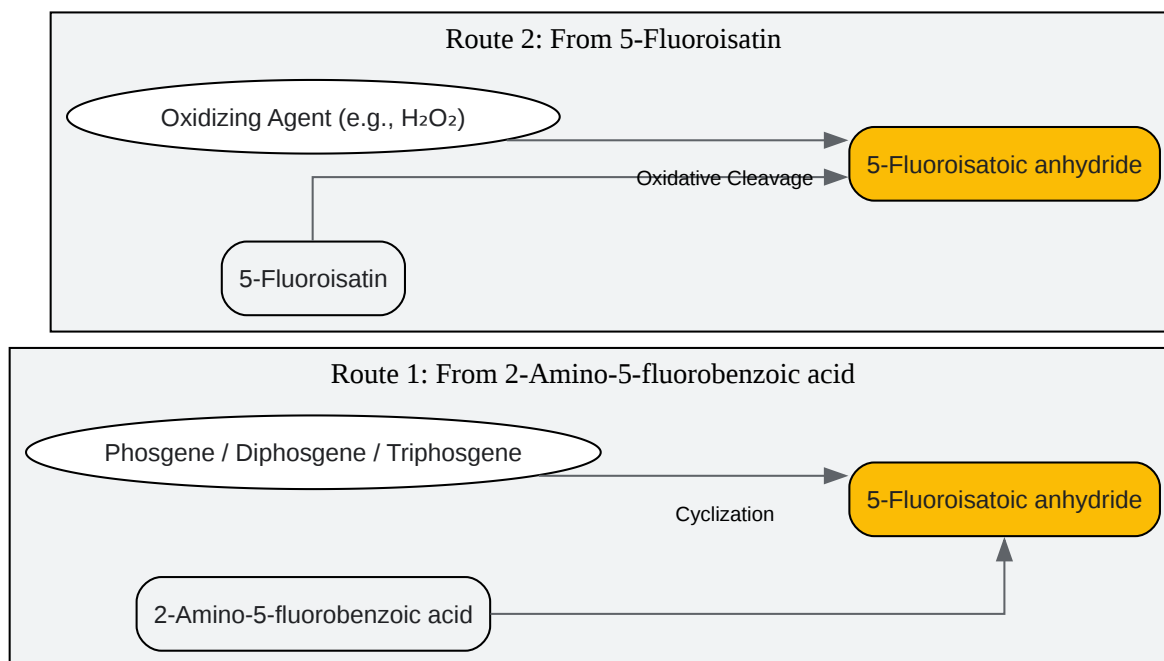
Physicochemical Properties

5-Fluoroisatoic anhydride is an off-white to pale yellow solid with a crystalline powder form.^{[1][2][3]} It is characterized by its solubility in organic solvents like Dimethyl Sulfoxide (DMSO) and general insolubility in water.^{[1][2][4]}

Property	Value	Reference
CAS Number	321-69-7	[1][3][5]
Molecular Formula	C ₈ H ₄ FNO ₃	[1][2][4][5]
Molecular Weight	181.12 g/mol	[2][4][5][6]
Melting Point	259-262°C	[1][4][5]
Density	~1.5 g/cm ³	[1][4][5]
Appearance	Off-white to pale yellow powder/solid	[1][2][3]
Solubility	Soluble in DMSO, organic solvents; insoluble in water	[1][2][3][4]

Synthesis of 5-Fluoroisatoic Anhydride

The synthesis of **5-Fluoroisatoic anhydride** can be achieved through several pathways. The most common methods involve the cyclization of 2-amino-5-fluorobenzoic acid using phosgenating agents or the oxidation of 5-fluoroisatin derivatives.



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Synthesis routes to **5-Fluoroisatoic anhydride**.

Experimental Protocol: Synthesis from 5-Fluoroindigo

A specific method for the preparation of **5-Fluoroisatoic anhydride** involves the oxidation of 5-fluoroindigo.^[1]

Materials:

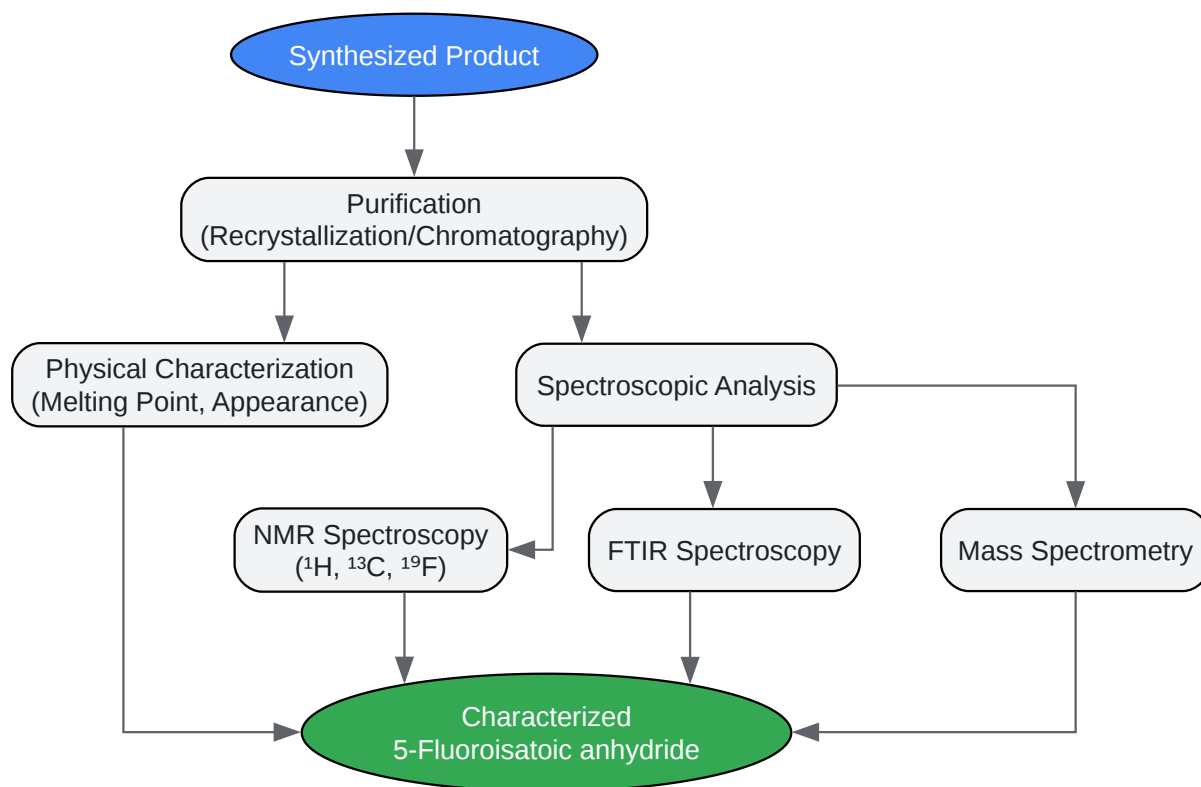
- 5-Fluoroindigo (20.62 g, 0.125 mol)
- Acetic anhydride (90.0 mL)
- Acetic acid (90 mL)
- Chromium(VI) oxide (20.36 g, 0.204 mol)

Procedure:

- In a 250 mL three-necked flask equipped with a magnetic stir bar and condenser, add acetic anhydride (90.0 mL), 5-fluoroindigo (20.62 g), and acetic acid (90 mL).^[1]
- Heat the reaction mixture to 85°C in a water bath.^[1]
- Add chromium(VI) oxide (20.36 g) in small portions to the red solution over a period of 40 minutes.^[1]
- After the addition is complete, continue stirring the mixture for an additional 15 minutes.^[1]
- Cool the reaction mixture to 10°C in an ice bath to induce crystallization.^[1]
- Filter the resulting solid, wash, and dry to obtain **5-Fluoroisatoic anhydride**.

Characterization of 5-Fluoroisatoic Anhydride

The structural confirmation and purity assessment of the synthesized **5-Fluoroisatoic anhydride** are typically performed using a combination of spectroscopic techniques.



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General workflow for characterization.

Spectroscopic Data

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum provides information on the hydrogen environment within the molecule.

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
11.19	s (br)	-	1H (NH)
7.36	dd	8.4, 2.6	1H (Ar-H)
6.87	dt	8.4, 2.2	1H (Ar-H)
6.74	dd	9.3, 2.2	1H (Ar-H)
Spectrum recorded in DMSO-d ₆ . ^[1]			

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. While specific peak values are not detailed in the provided search results, a typical IR spectrum of an isatoic anhydride would show characteristic absorption bands for the N-H bond, aromatic C-H bonds, and the two carbonyl (C=O) groups of the anhydride functionality. An FTIR spectrum has been recorded using a KBr-pellet technique.^[6]

Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight of the compound. For **5-Fluoroisatoic anhydride** (C₈H₄FNO₃), the expected exact mass is approximately 181.0175 g/mol .^[5]^[6]

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